

Application Notes and Protocols for Antibacterial Agent 57 in Biofilm Disruption

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Compound of Interest

Compound Name: Antibacterial agent 57

Cat. No.: B13914190

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Bacterial biofilms are structured communities of microorganisms encased in a self-produced extracellular polymeric substance (EPS), which adhere to both biological and abiotic surfaces. [1][2][3] Biofilms present a significant challenge in clinical and industrial settings due to their inherent tolerance to conventional antimicrobial agents and the host immune system. [1][4][5][6] "**Antibacterial agent 57**" is a novel, synthetic small molecule designed to disrupt and prevent biofilm formation. Its primary mechanism of action is the inhibition of bacterial quorum sensing (QS), a cell-to-cell communication system that regulates biofilm formation and virulence in many pathogenic bacteria. [7][8][9] By interfering with QS signaling, Agent 57 effectively inhibits the production of essential biofilm matrix components, leading to the disruption of established biofilms and the prevention of new biofilm formation.

Quantitative Data Summary

The efficacy of "**Antibacterial agent 57**" has been evaluated against several common biofilm-forming pathogens. The following tables summarize its inhibitory and disruptive concentrations, as well as its ability to reduce biofilm biomass.

Table 1: Minimum Biofilm Inhibitory Concentration (MBIC) and Minimum Biofilm Eradication Concentration (MBEC) of Agent 57

Bacterial Strain	MBIC (µg/mL)	MBEC (µg/mL)
Pseudomonas aeruginosa PAO1	10	50
Staphylococcus aureus MRSA	15	75
Escherichia coli O157:H7	20	100

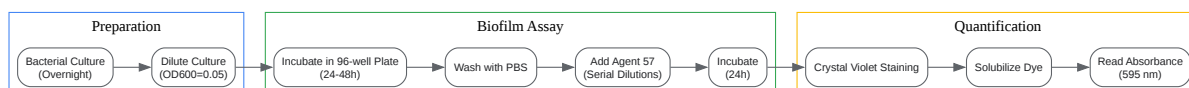
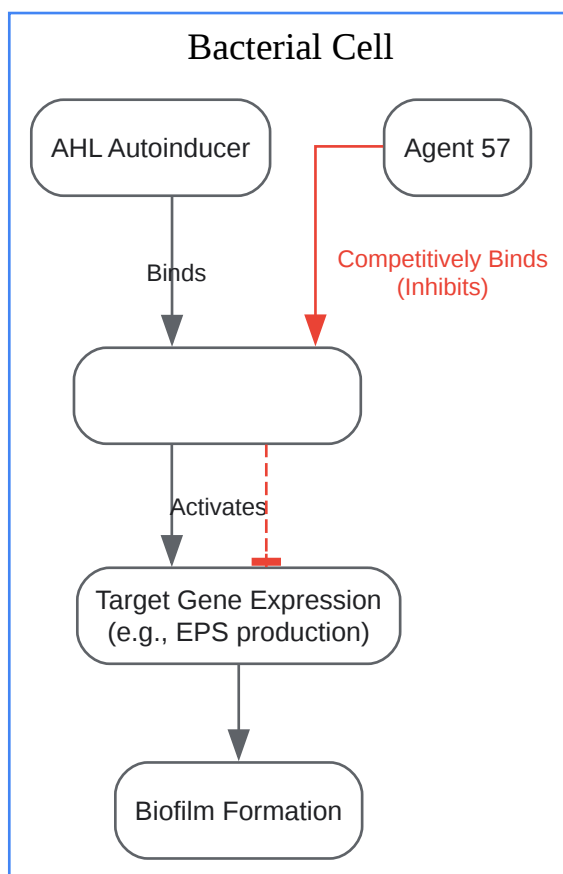
- MBIC: The lowest concentration of an agent required to inhibit the formation of a biofilm.
- MBEC: The lowest concentration of an agent required to eradicate a pre-formed biofilm.

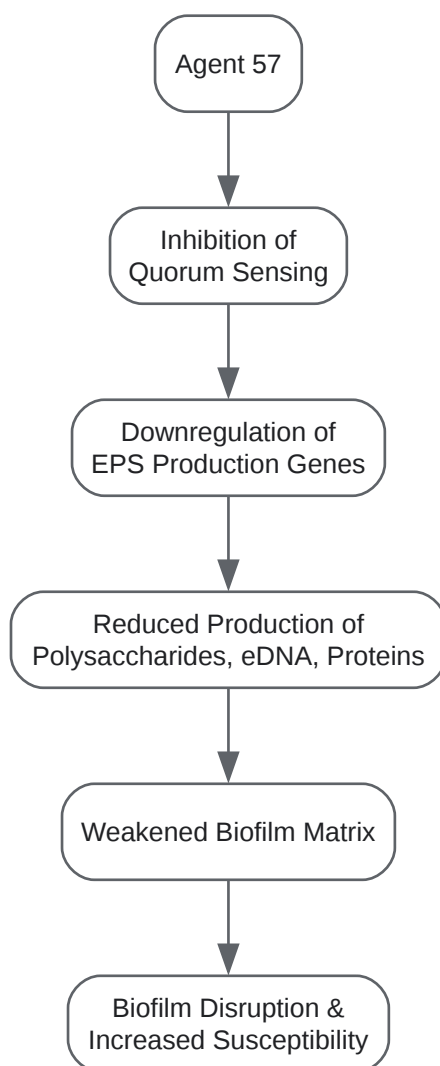
Table 2: Percentage of Biofilm Biomass Reduction by Agent 57 (at MBIC)

Bacterial Strain	Biofilm Reduction (%)
Pseudomonas aeruginosa PAO1	85%
Staphylococcus aureus MRSA	80%
Escherichia coli O157:H7	75%

Mechanism of Action: Quorum Sensing Inhibition

"Antibacterial agent 57" acts as a competitive antagonist of the N-acyl-homoserine lactone (AHL) signaling molecules in Gram-negative bacteria.^{[7][9]} Specifically, in *Pseudomonas aeruginosa*, Agent 57 is proposed to bind to the LasR and RhIR transcriptional regulators, preventing the binding of their cognate autoinducers (3-oxo-C12-HSL and C4-HSL, respectively). This inhibition blocks the downstream activation of genes responsible for the production of virulence factors and EPS components, such as polysaccharides, eDNA, and proteins, which are crucial for biofilm integrity.^{[7][9][10]}





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